

# Drofenine hydrochloride co-solvent selection guide

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Drofenine hydrochloride

CAS No.: 3146-19-8

Cat. No.: S11145784

[Get Quote](#)

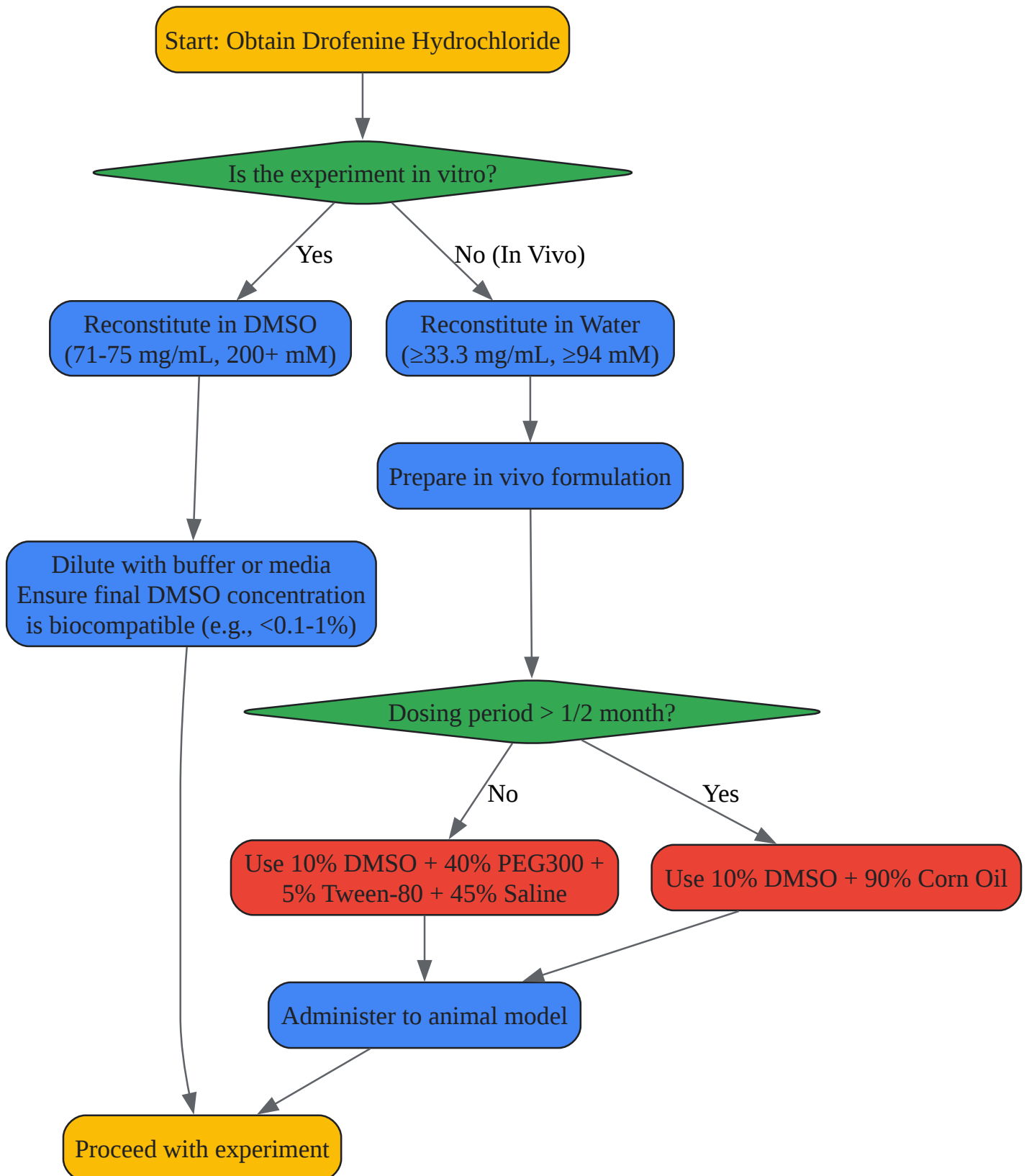
## Solubility Data and Stock Preparation

The table below summarizes the available solubility data for **Drofenine hydrochloride** in different solvents, based on manufacturer specifications [1] [2].

Solvent	Solubility (mg/mL)	Solubility (mM)	Notes
DMSO	71 - 75 mg/mL	200.6 - 211.91 mM	Hygroscopic; use newly opened DMSO to avoid moisture absorption.
Water	≥ 33.3 mg/mL	≥ 94.09 mM	-
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	≥ 7.06 mM	Recommended for obtaining a clear solution for <i>in vivo</i> studies.
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	≥ 7.06 mM	Recommended for clear solution if continuous dosing exceeds half a month.

## Experimental Workflow: From Stock Solution to In Vivo Administration

The following diagram outlines a general workflow for preparing and using **Drofenine hydrochloride** in experimental settings, based on the gathered data.



[Click to download full resolution via product page](#)

## Frequently Asked Questions & Troubleshooting

### Q1: My Drofenine hydrochloride solution in DMSO has precipitated. What should I do?

- **A: Drofenine hydrochloride** is highly soluble in DMSO but the solvent is hygroscopic. Absorption of water from the atmosphere can cause precipitation over time.
  - **Solution:** Use newly opened, anhydrous DMSO for reconstitution. Aliquot the stock solution to minimize freeze-thaw cycles and exposure to air. Gently warming the vial in a warm water bath (e.g., 37°C) and sonicating can help redissolve the precipitate.

### Q2: I need to administer Drofenine hydrochloride to animals. What is the best formulation to use?

- **A:** For *in vivo* studies, a pure aqueous solution can be used. However, for better solubility and stability, a co-solvent system is recommended [1].
  - **For standard studies:** Use the formulation of **10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline**. This typically yields a clear, well-tolerated solution.
  - **For long-term studies (over half a month):** The formulation of **10% DMSO + 90% Corn Oil** is recommended to ensure stability over the extended dosing period [1].
  - Always ensure that the final composition is well-tolerated by your specific animal model, as concentrations and vehicles may need optimization based on the route of administration.

### Q3: The available data is limited. How can I systematically screen for other potential co-solvents?

- **A:** While specific data for Drofenine is scarce, you can apply general principles of co-solvency from pharmaceutical science [3].
  - **Select Safe and Miscible Solvents:** Common pharmaceutically accepted co-solvents include **ethanol, PEG 400, propylene glycol, and glycerol**. These are safe, miscible with water, and have a high solubilization capacity for many drugs.
  - **Prepare Binary Mixtures:** Create a series of water-co-solvent mixtures (e.g., 10%, 20%, 30% v/v co-solvent).
  - **Perform Equilibrium Solubility Studies:** Add an excess amount of **Drofenine hydrochloride** to these mixtures and agitate in a temperature-controlled shaker bath (e.g., at 37°C) for 24-48 hours to reach equilibrium.
  - **Analyze:** Centrifuge the samples and analyze the concentration of the dissolved drug in the supernatant using a validated HPLC-UV method. This will help you identify the optimal co-solvent and its concentration for maximum solubility.

## Key Conclusions

The provided information offers a practical starting point for working with **Drofenine hydrochloride**. The available data is sufficient for preparing basic stock solutions and *in vivo* formulations. For a more comprehensive co-solvent guide, you would need to perform systematic solubility studies based on established pharmaceutical principles.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Drofenine hydrochloride (Hexahydroadiphenine ... [medchemexpress.com]
2. Drofenine Hydrochloride | BChE inhibitor | Mechanism [selleckchem.com]
3. Solubility modelling, solvent effect and preferential ... [sciencedirect.com]

To cite this document: Smolecule. [Drofenine hydrochloride co-solvent selection guide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b11145784#drofenine-hydrochloride-co-solvent-selection-guide>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)